

# Comparison of 3,5-Dimethylpyrazole and dicyandiamide (DCD) for nitrification inhibition

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## Compound of Interest

Compound Name: 3,5-Dimethylpyrazole

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A Comparative Guide to **3,5-Dimethylpyrazole** (DMP) and Dicyandiamide (DCD) as Nitrification Inhibitors

## Introduction

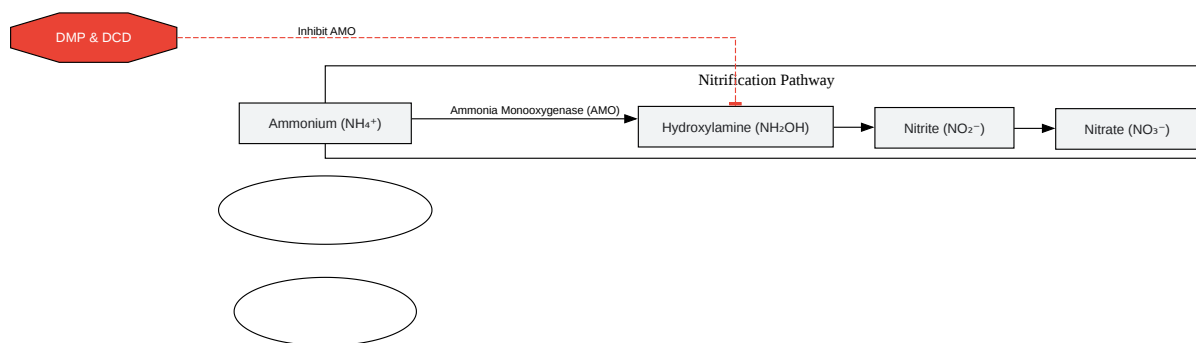
Nitrification, the biological oxidation of ammonium ( $\text{NH}_4^+$ ) to nitrate ( $\text{NO}_3^-$ ), is a critical process in the global nitrogen cycle. However, in agricultural systems, rapid nitrification can lead to significant nitrogen losses through nitrate leaching and the emission of nitrous oxide ( $\text{N}_2\text{O}$ ), a potent greenhouse gas. Nitrification inhibitors are chemical compounds applied with nitrogen fertilizers to slow down this conversion, thereby enhancing nitrogen use efficiency and mitigating environmental impacts. Among the most widely used nitrification inhibitors are **3,5-Dimethylpyrazole** (DMP), often formulated as 3,4-dimethylpyrazole phosphate (DMPP), and dicyandiamide (DCD). This guide provides an objective comparison of their performance, mechanisms of action, and the experimental basis for their evaluation, tailored for researchers and professionals in agricultural and environmental sciences.

## Mechanism of Action

Both DMP and DCD function by inhibiting the first and rate-limiting step of nitrification: the oxidation of ammonia to hydroxylamine, catalyzed by the enzyme ammonia monooxygenase (AMO). This enzyme is found in ammonia-oxidizing bacteria (AOB) and ammonia-oxidizing archaea (AOA).

- **3,5-Dimethylpyrazole (DMP):** DMP-based inhibitors, such as DMPP, are thought to function by chelating the copper ions that are essential cofactors for the AMO enzyme, thereby blocking its activity.[1][2] This inhibition primarily affects ammonia-oxidizing bacteria (AOB). [1][3][4] Studies suggest that DMPP exhibits a stronger inhibitory effect on AOB than DCD.[3][4]
- **Dicyandiamide (DCD):** DCD also targets and deactivates the ammonia monooxygenase (AMO) enzyme, retarding the oxidation of ammonia.[5][6] Like DMP, its primary targets are AOB.[5]

Both inhibitors are described as acting as uncompetitive and reversible inhibitors of the AMO enzyme.[6] By suppressing the activity of AOB, both compounds help maintain nitrogen in the more stable ammonium form for a longer period.



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**Caption:** Mechanism of nitrification inhibition by DMP and DCD.

## Performance Comparison: Quantitative Data

The efficacy of DMP and DCD has been evaluated across various studies, focusing on their impact on nitrous oxide emissions, soil nitrogen dynamics, and crop productivity.

## Table 1: Reduction of Nitrous Oxide (N<sub>2</sub>O) Emissions

Inhibitor	Reduction in N <sub>2</sub> O Emissions (%)	Experimental Context	Source
DCD	35%	Wheat-maize rotation field, annual emissions	<a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>
DMPP	38%	Wheat-maize rotation field, annual emissions	<a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>
DCD	26% (average over 3 years)	3-year field experiment	<a href="#">[10]</a>
DMPP	49% (average over 3 years)	3-year field experiment	<a href="#">[10]</a>
DCD	37% - 88%	Soil incubation (70 days), dependent on temperature and soil depth	<a href="#">[11]</a>
DMPP	14% - 76%	Soil incubation (70 days), dependent on temperature and soil depth	<a href="#">[11]</a>
DMPP	54.5%	Manure composting	<a href="#">[12]</a>
DCD	44.7%	Meta-analysis of field trials	<a href="#">[13]</a>
DMPP	47.6%	Meta-analysis of field trials	<a href="#">[13]</a>
DCD	33% - 86%	Incubation with different soil textures (sandy, loamy, clayey)	<a href="#">[14]</a> <a href="#">[15]</a>
DMPP	30% - 88%	Incubation with different soil textures (sandy, loamy, clayey)	<a href="#">[14]</a> <a href="#">[15]</a>

**Table 2: Effect on Soil Inorganic Nitrogen (NH<sub>4</sub><sup>+</sup>-N and NO<sub>3</sub><sup>-</sup>-N)**

Inhibitor	Effect on NH <sub>4</sub> <sup>+</sup> -N	Effect on NO <sub>3</sub> <sup>-</sup> -N	Experimental Context	Source
DCD	Increased by 25.3%	Decreased by 17.0%	Meta-analysis of field trials	<a href="#">[13]</a>
DMPP	Increased by 41.1%	Decreased by 20.7%	Meta-analysis of field trials	<a href="#">[13]</a>
DCD	Prevented NH <sub>4</sub> <sup>+</sup> -N disappearance by 63.0%	Inhibited nitrification by 72.6%	Soil incubation	<a href="#">[5]</a>
DMPP	Significantly increased NH <sub>4</sub> <sup>+</sup> -N	Significantly decreased NO <sub>3</sub> <sup>-</sup> -N	Incubation with three black soils	<a href="#">[16]</a>
DCD	Significantly increased NH <sub>4</sub> <sup>+</sup> -N	Significantly decreased NO <sub>3</sub> <sup>-</sup> -N	Incubation with three black soils	<a href="#">[16]</a>
DMPZP (3,5-DMP)	Significantly increased NH <sub>4</sub> <sup>+</sup> -N	Significantly decreased NO <sub>3</sub> <sup>-</sup> -N	Aerobic incubation test	<a href="#">[17]</a>

**Table 3: Impact on Crop Yield and Nitrogen Uptake**

Inhibitor	Effect on Crop Yield	Effect on N Uptake	Experimental Context	Source
DCD	Tended to increase	Tended to increase	Wheat-maize cropping system	[8]
DMPP	Tended to increase	Tended to increase	Wheat-maize cropping system	[8]
DCD	Significantly increased by 6.5%	-	Meta-analysis	[13]
DMPP	No significant increase (1.2%)	-	Meta-analysis (except in alkaline soils)	[13]

## Experimental Protocols

The comparison of nitrification inhibitors relies on standardized experimental methodologies, including laboratory incubations and field trials.

## Key Experimental Methodologies

- Soil Incubation Studies:
  - Objective: To assess the inhibitory effect on nitrification under controlled conditions.
  - Protocol:
    1. Soil Collection and Preparation: Soil is collected from the target field, sieved to remove large debris, and pre-incubated to stabilize microbial activity.
    2. Treatments: The experiment typically includes a control (soil only), a nitrogen fertilizer control (e.g., urea or ammonium sulfate), and fertilizer treatments amended with different concentrations of DCD or DMP.
    3. Incubation: Soil samples (e.g., 100-200g) are placed in microcosms (e.g., flasks or jars) and adjusted to a specific moisture level (e.g., 60% water-holding capacity) and

temperature (e.g., 25°C). The microcosms are incubated in the dark for a period ranging from several weeks to months.[18]

4. Sampling and Analysis: Subsamples are taken at regular intervals. Soil is extracted (e.g., with 2M KCl) to measure concentrations of  $\text{NH}_4^+\text{-N}$  and  $\text{NO}_3^-\text{-N}$  using colorimetric methods or ion chromatography.  $\text{N}_2\text{O}$  emissions from the headspace of sealed microcosms can be measured using gas chromatography.[11]

5. Microbial Analysis: DNA is extracted from soil samples to quantify the abundance of ammonia oxidizer genes (amoA for AOB and AOA) using real-time quantitative PCR (qPCR).[3][4]

- Field Trials:

- Objective: To evaluate inhibitor performance under real-world agricultural conditions.

- Protocol:

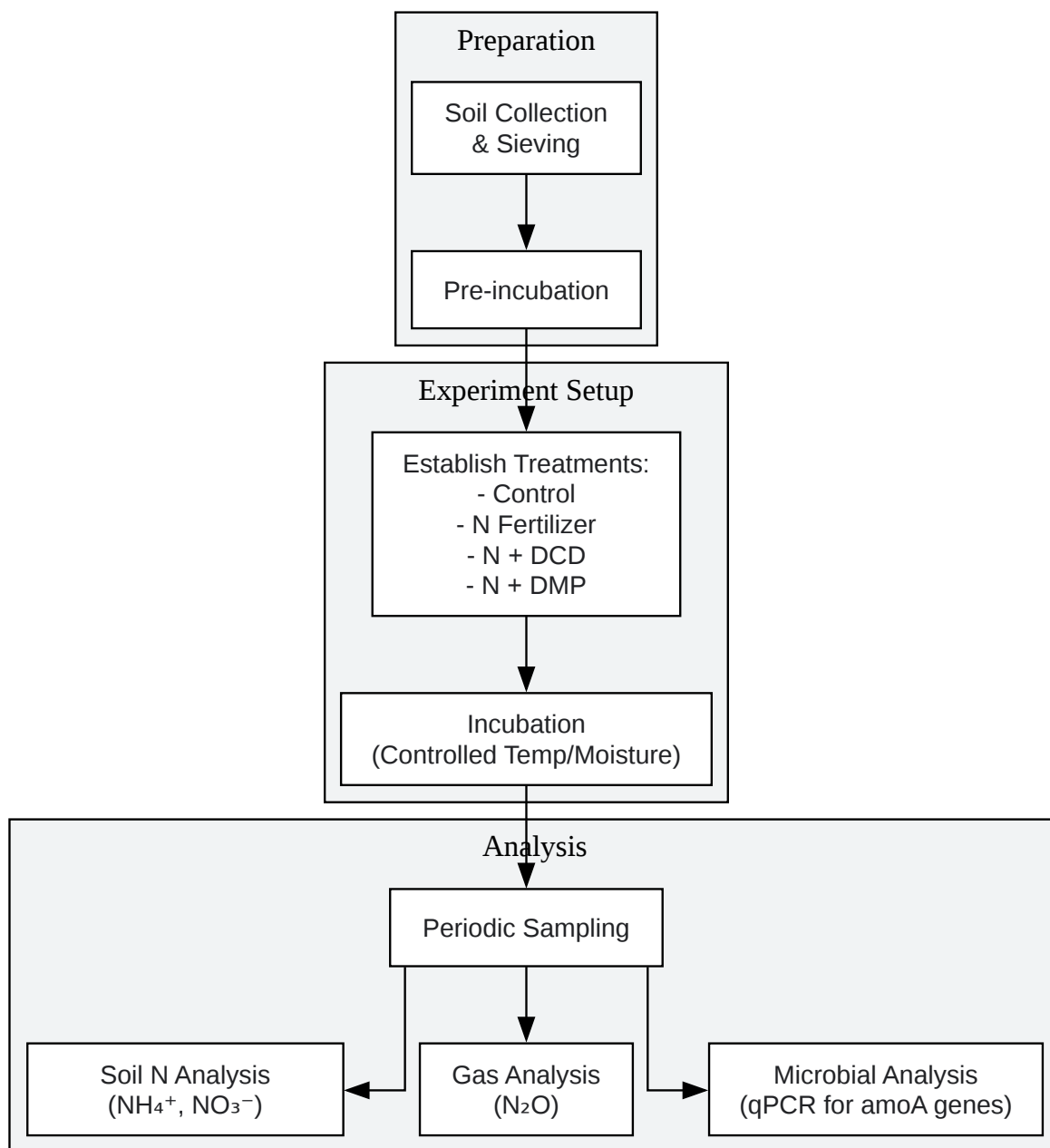
- 1. Experimental Design: Field plots are established using a randomized block design with multiple replicates for each treatment (e.g., Control, Urea, Urea+DCD, Urea+DMPP).

- 2. Measurements:

- $\text{N}_2\text{O}$  Flux: Static or automated chambers are placed on the soil surface to collect gas samples at regular intervals.  $\text{N}_2\text{O}$  concentrations are analyzed by gas chromatography to calculate flux rates.[7][8]

- Soil Nitrogen: Soil cores are collected periodically to analyze  $\text{NH}_4^+\text{-N}$  and  $\text{NO}_3^-\text{-N}$  concentrations.

- Crop Performance: At harvest, crop yield, biomass, and plant nitrogen content are measured to determine nitrogen use efficiency.[7][8]



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**Caption:** General workflow for a soil incubation experiment.

## Factors Influencing Efficacy



The performance of both DMP and DCD is not constant and can be significantly influenced by soil and environmental conditions.

- **Soil Type and pH:** DCD is reported to be more effective in clayey and loamy soils, while DMPP performs better in sandy soils.[14][15] The efficacy of DMPP has been noted to be higher in alkaline soils, potentially because acidic conditions can decrease its performance.[4][13]
- **Temperature:** The inhibitory effect of both DCD and DMPP can be temperature-dependent. Some studies show DCD performs slightly better than DMPP at cooler temperatures.[11]
- **Application Rate:** DMPP is generally effective at a much lower application rate compared to DCD.[10][11] A meta-analysis noted that DMPP could achieve a similar inhibition effect to DCD at less than one-tenth of the application rate.[13]
- **Soil Organic Matter (SOM):** Higher SOM content can reduce the efficacy of DMPP, possibly due to adsorption of the inhibitor onto organic particles.[16][19]

## Toxicity and Other Considerations

While both inhibitors are effective, there are considerations regarding their potential non-target effects. One study using pure cultures of *Nitrosomonas europaea* found that DCD has a 10% higher toxicity than DMP when compared at concentrations that yield the same inhibition efficacy.[6] Furthermore, the discovery of DCD residues in milk products led to its market withdrawal in some regions, highlighting the importance of considering the complete environmental fate of these compounds.[20]

## Conclusion

Both **3,5-Dimethylpyrazole** (DMP) and Dicyandiamide (DCD) are effective nitrification inhibitors that play a crucial role in improving nitrogen management in agriculture.

- DMP (as DMPP) is often more potent, requiring a lower application rate than DCD to achieve similar or, in some cases, superior inhibition of nitrification and reduction of N<sub>2</sub>O emissions.[10][13] Its efficacy appears particularly pronounced in neutral to alkaline soils.[13]

- DCD has demonstrated a consistent ability to reduce nitrogen losses and, in some analyses, shows a more significant positive impact on crop yields than DMPP.[13][14] Its performance is considered robust, especially in finer-textured soils.[14][15]

The choice between DMP and DCD depends on specific objectives, soil characteristics, climatic conditions, and economic considerations. The data presented in this guide, derived from a range of experimental studies, provides a foundation for informed decision-making by researchers and professionals aiming to optimize nitrogen use and minimize environmental impact.

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## References

- 1. researchgate.net [researchgate.net]
- 2. Mechanism of action of nitrification inhibitors based on dimethylpyrazole: A matter of chelation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Comparative effects of 3,4-dimethylpyrazole phosphate (DMPP) and dicyandiamide (DCD) on ammonia-oxidizing bacteria and archaea in a vegetable soil - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Dicyandiamide has more inhibitory activities on nitrification than thiosulfate - PMC [pmc.ncbi.nlm.nih.gov]
- 6. pubs.acs.org [pubs.acs.org]
- 7. researchgate.net [researchgate.net]
- 8. BG - Effects of nitrification inhibitors (DCD and DMPP) on nitrous oxide emission, crop yield and nitrogen uptake in a wheatâmaize cropping system [bg.copernicus.org]
- 9. scispace.com [scispace.com]
- 10. researchgate.net [researchgate.net]
- 11. old.iuss.org [old.iuss.org]

- 12. Effects of nitrification inhibitors DCD and DMPP on maturity, N<sub>2</sub>O and NH<sub>3</sub> emissions during manure composting - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Efficiency of two nitrification inhibitors (dicyandiamide and 3, 4-dimethylpyrazole phosphate) on soil nitrogen transformations and plant productivity: a meta-analysis - PMC [pmc.ncbi.nlm.nih.gov]
- 14. researchgate.net [researchgate.net]
- 15. mdpi.com [mdpi.com]
- 16. mdpi.com [mdpi.com]
- 17. [Effects of 3,5-dimethylpyrazole phosphate (DMPZP) on soil nitrification] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. mdpi.com [mdpi.com]
- 19. mdpi.com [mdpi.com]
- 20. Nitrification inhibitors | Ag Emissions Centre [ag-emissions.nz]
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